Technical Guide: Biological Potential & Application of 3-(4-Nitrophenyl)azetidine Hydrochloride

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Compound of Interest	
Compound Name:	*3-(4-Nitrophenyl)azetidine hydrochloride*
CAS No.:	*7606-34-0*
Cat. No.:	*B2914117*

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Content Type: Technical Whitepaper & Experimental Guide Subject: **3-(4-Nitrophenyl)azetidine Hydrochloride** (CAS: 7606-34-0) Intended Audience: Medicinal Chemists, Pharmacologists, and Drug Discovery Scientists

Part 1: Executive Technical Summary

3-(4-Nitrophenyl)azetidine hydrochloride represents a high-value pharmacophore precursor in modern medicinal chemistry. Unlike its five- and six-membered counterparts (pyrrolidines and piperidines), the azetidine ring offers a unique structural vector that alters the spatial projection of substituents, often improving metabolic stability and reducing lipophilicity (LogD) while maintaining target engagement.

This compound serves primarily as a "masked" scaffold. The 4-nitrophenyl moiety functions as a latent aniline equivalent, which, upon reduction, unlocks a versatile attachment point for fragment-based drug discovery (FBDD). Its core structural motif—the 3-arylazetidine—is a

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privileged scaffold implicated in the modulation of monoamine transporters (MATs), sphingosine-1-phosphate (S1P) receptors, and enzyme inhibition.

Chemical Identity Profile

Property	Specification
IUPAC Name	3-(4-nitrophenyl)azetidine hydrochloride
CAS Number	7606-34-0
Molecular Formula	C H N O [1][2][3][4][5] · HCl
Molecular Weight	214.65 g/mol
Core Motif	Strained 4-membered azacycle; para-nitro aromatic substitution
Key Reactivity	Nucleophilic secondary amine (azetidine N); Reducible nitro group

Part 2: Structural Biology & Pharmacophoric Utility

The "Azetidine Shift"

In drug design, replacing a pyrrolidine or piperidine ring with an azetidine is a strategic bioisosteric replacement. The bond angles of the azetidine ring (~90°) create a distinct vector for the C3-substituent (the nitrophenyl group).

- Conformational Restriction: The 3-arylazetidine core is more rigid than 3-arylpyrrolidine. This reduces the entropic penalty upon binding to a protein target.
- Vector Alignment: The nitrogen lone pair and the C3-aryl group are oriented differently compared to larger rings, potentially accessing novel sub-pockets in GPCRs and

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transporters.

- Basicity Modulation: The pKa of the azetidine nitrogen is typically lower than that of pyrrolidine, which can improve oral bioavailability and blood-brain barrier (BBB) penetration.

Target Landscape

While the nitro-precursor itself is often a probe, its derivatives (specifically the amine and its amides/sulfonamides) map to several critical biological targets:

- Monoamine Transporters (NET/DAT/SERT): 3-Arylazetidines are established scaffolds for triple reuptake inhibitors. The rigid core positions the aromatic ring to interact with the hydrophobic orthosteric site of the transporter.
- Sphingosine-1-Phosphate (S1P) Receptors: The azetidine carboxylic acid class (often derived from 3-arylazetidines) includes immunomodulators like Siponimod. The 3-(4-nitrophenyl)azetidine core mimics the lipophilic "tail" required for receptor insertion.
- Nicotinic Acetylcholine Receptors (nAChRs): Azetidine analogs of nicotine show altered selectivity profiles for

  vs.

  subtypes.

Part 3: Mechanism of Action & Signaling Pathways

The biological activity of this compound is best understood through its transformation and interaction within the Monoamine Signaling Pathway. The diagram below illustrates how the 3-arylazetidine scaffold (post-derivatization) interferes with neurotransmitter reuptake.

Visualization: Scaffold Interaction Logic

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Caption: The 3-(4-nitrophenyl)azetidine core serves as a precursor to high-affinity monoamine transporter inhibitors.

Part 4: Experimental Protocols

Protocol A: Nitro Group Reduction (Scaffold Activation)

Purpose: To convert the latent 3-(4-nitrophenyl)azetidine into the biologically active 3-(4-aminophenyl)azetidine for SAR (Structure-Activity Relationship) studies.

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Safety: The nitro compound may be potentially genotoxic; handle in a fume hood. The azetidine ring is strained; avoid strong Lewis acids that may trigger ring-opening polymerization.

Reagents:

- 3-(4-Nitrophenyl)azetidine HCl (1.0 eq)
- Iron powder (Fe, 5.0 eq)
- Ammonium chloride (NH

  Cl, 5.0 eq)
- Solvent: Ethanol/Water (4:1 v/v)

Step-by-Step Methodology:

- Dissolution: In a round-bottom flask, dissolve 3-(4-nitrophenyl)azetidine HCl in the Ethanol/Water mixture.
- Activation: Add NH

  Cl and stir for 10 minutes at room temperature to buffer the solution.
- Reduction: Add Iron powder in portions. Heat the mixture to reflux (approx. 80°C) for 2–4 hours.
  - Checkpoint: Monitor reaction progress via TLC (System: 10% MeOH in DCM). The nitro starting material (UV active, lower polarity) should disappear, replaced by the amine (ninhydrin active, higher polarity).
- Work-up: Cool to room temperature. Filter the mixture through a Celite pad to remove iron residues. Wash the pad with Ethanol.
- Isolation: Concentrate the filtrate under reduced pressure. Basify the residue with sat. NaHCO

  and extract with EtOAc (3x).

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- Purification: Dry organic layers over Na

  SO

  and concentrate. The resulting aniline is air-sensitive; store under nitrogen or use immediately.

Protocol B: In Vitro Metabolic Stability Assessment

Purpose: To determine the liability of the azetidine ring and nitro group in a liver microsome system.

System: Human Liver Microsomes (HLM) + NADPH regenerating system.

- Preparation: Prepare a 10 mM stock of the test compound in DMSO. Dilute to 1 µM in phosphate buffer (pH 7.4).
- Incubation: Mix 1 µM compound with HLM (0.5 mg protein/mL). Pre-incubate at 37°C for 5 minutes.
- Initiation: Add NADPH regenerating system to start the reaction.
- Sampling: Aliquot samples at T=0, 15, 30, and 60 minutes. Quench immediately with ice-cold Acetonitrile containing an internal standard (e.g., Tolbutamide).
- Analysis: Centrifuge samples (4000 rpm, 20 min). Analyze supernatant via LC-MS/MS.
  - Monitor: Look for mass shifts corresponding to Nitro-reduction (-O

    , +H

    ,

    M -30 or +2) and Azetidine ring opening (+H

    O,

    M +18).

Part 5: Safety & Toxicology Data

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Critical Handling Note: **3-(4-Nitrophenyl)azetidine hydrochloride** combines a nitro-aromatic moiety with a strained ring.

- Genotoxicity (Ames Potential): Nitro-aromatics are structural alerts for mutagenicity. The nitro group can be enzymatically reduced to hydroxylamines, which may interact with DNA. All early-stage handling should assume mutagenic potential until Ames negative data is confirmed.
- Skin/Eye Irritation: As a hydrochloride salt, the compound is acidic and hygroscopic. It causes serious eye irritation (H319) and skin irritation (H315).[2][6]
- Stability: Store at -20°C. The azetidine ring is stable to basic conditions but susceptible to acid-catalyzed ring opening (hydrolysis) over prolonged periods in solution.

Part 6: References

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